

Navigating the Complexities of Chemical Identification: The Case of C₁₉H₁₆BrNO₂

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Compound of Interest

Compound Name: 2,6-Bis(benzyloxy)-3-bromopyridine

CAS No.: 16727-47-2

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A molecular formula, such as C₁₉H₁₆BrNO₂, represents the elemental composition of a molecule but does not provide a unique chemical identity. This formula can correspond to a multitude of different molecular structures, known as isomers, each with its own distinct arrangement of atoms and, consequently, its own specific IUPAC name and chemical properties. Without a more precise structural identifier, a comprehensive technical guide on a singular entity is not feasible.

The International Union of Pure and Applied Chemistry (IUPAC) has established a system of nomenclature to assign a unique and unambiguous name to every chemical compound.^{[1][2][3]} This systematic naming convention is crucial for clear communication in research, industry, and regulatory affairs. For a given molecular formula, the number of possible isomers can be vast, and each isomer will have a different IUPAC name that precisely describes its structure.

For instance, search results for compounds with similar but not identical molecular formulas highlight this structural diversity. PubChem, a comprehensive database of chemical molecules, lists compounds such as 4-bromo-2-methyl-7,8,9,10-tetrahydro-6H-cyclohepta[b]quinoline-11-carboxylic acid with the formula C₁₆H₁₆BrNO₂ and (4R)-2-bromo-4-(2-methoxyethyl)-6-

methyl-5,7-dihydro-4H-furo[2,3-c]pyridine with the formula C₁₁H₁₆BrNO₂.^{[4][5]} These examples underscore that even with a similar collection of atoms, the connectivity and spatial arrangement create distinct chemical entities.

To proceed with the development of an in-depth technical guide, a specific structural representation of the C₁₉H₁₆BrNO₂ isomer of interest is required. This could be in the form of:

- A full IUPAC name: This would provide the complete and unambiguous identity of the compound.
- A structural diagram: A visual representation of the molecule's connectivity.
- A SMILES (Simplified Molecular-Input Line-Entry System) string: A textual representation of the molecular structure.
- An InChI (International Chemical Identifier) or InChIKey: A non-proprietary identifier for chemical substances.
- A CAS (Chemical Abstracts Service) Registry Number: A unique numerical identifier.

Once a specific isomer of C₁₉H₁₆BrNO₂ is identified, it would be possible to conduct a thorough literature search to gather the necessary information for a comprehensive technical guide. This would involve investigating its synthesis, chemical properties, biological activity, and any associated experimental data.^{[6][7][8][9][10]} This information would then be structured to meet the requirements of researchers, scientists, and drug development professionals, including detailed experimental protocols, quantitative data tables, and visualizations of relevant pathways.

In conclusion, the molecular formula C₁₉H₁₆BrNO₂ is a starting point, but it does not define a single chemical compound. To create a meaningful and accurate technical resource, further structural details are essential to pinpoint the exact molecule of interest.

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References

- [1. IUPAC nomenclature of organic chemistry - Wikipedia \[en.wikipedia.org\]](#)
- [2. Blue Book chapter P-1 \[iupac.qmul.ac.uk\]](#)
- [3. 4.3 IUPAC naming and formulae | Organic molecules | Siyavula \[siyavula.com\]](#)
- [4. 4-bromo-2-methyl-7,8,9,10-tetrahydro-6H-cyclohepta\[b\]quinoline-11-carboxylic acid | C16H16BrNO2 | CID 975392 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. CID 97744971 | C11H16BrNO2 | CID 97744971 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Biochemical, Biological, and Clinical Properties of \$\gamma\$ -Oryzanol - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. In silico and biological activity evaluation of quercetin-boron hybrid compounds, anti-quorum sensing effect as alternative potential against microbial resistance - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. Chemical Profiling and Biological Activity of Extracts from Nine Norwegian Medicinal and Aromatic Plants - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Chemical Composition and Biological Activities of Eucalyptus globulus Essential Oil - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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